# 3-(2-Chloroethyl)-1-methylpiperidine;hydrochloride molecular weight

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***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *3-(2-Chloroethyl)-1-methylpiperidine;hydrochloride* |
| *CAS No.:* | *2490420-72-7* |
| *Cat. No.:* | *B2720882* |

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An In-depth Technical Guide to 3-(2-Chloroethyl)-1-methylpiperidine Hydrochloride

## Abstract

This technical guide provides a comprehensive overview of 3-(2-Chloroethyl)-1-methylpiperidine hydrochloride, a heterocyclic organic compound of interest in medicinal chemistry and pharmaceutical development. The document details the compound's core physicochemical properties, including its molecular weight, and presents a plausible synthetic pathway and analytical validation methods. Furthermore, it explores the compound's applications as a versatile chemical intermediate and outlines essential safety and handling protocols. This guide is intended for researchers, chemists, and professionals in the field of drug discovery and organic synthesis, providing foundational knowledge and practical insights into the utility of this piperidine derivative.

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# Introduction to Piperidine Scaffolds in Drug Development

The piperidine ring, a saturated six-membered heterocycle containing a nitrogen atom, is a ubiquitous structural motif in medicinal chemistry.[1] Its prevalence stems from its ability to confer favorable pharmacokinetic properties, such as improved solubility and bioavailability, and to serve as a versatile scaffold for constructing complex molecular architectures that can interact with a wide range of biological targets.[1] Piperidine derivatives are found in numerous classes of pharmaceuticals, highlighting their significance in the development of novel therapeutic agents.[1][2]

3-(2-Chloroethyl)-1-methylpiperidine hydrochloride is a specific derivative that functions as a valuable building block. The presence of a reactive chloroethyl group provides a chemical handle for nucleophilic substitution reactions, allowing for its conjugation to other molecules.[3] This makes it a key intermediate for synthesizing more complex compounds, particularly in the creation of novel drug candidates.[3][4]

# Physicochemical and Structural Properties

The fundamental characteristics of a compound are critical for its application in synthesis and research. While specific experimental data for the 3-substituted isomer is not widely published, its core properties can be determined from its chemical structure. As an isomer of the more commonly documented 2-(2-Chloroethyl)-1-methylpiperidine hydrochloride, it shares the same molecular formula and, consequently, the same molecular weight.[5]

Table 1: Core Physicochemical Properties

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| Property | Value | Source(s) |
|---|---|---|
| Molecular Formula | **$C_8H_{17}Cl_2N$** | **[5]** |
| Molecular Weight | 198.14 g/mol | [5] |
| CAS Number | Not explicitly assigned | |
| Appearance | Expected to be an off-white to white solid/powder | [5] |
| Solubility | Expected to be soluble in water, methanol, and DMSO | [3][5] |

| Melting Point | 123-129 °C (for the 2-isomer) |[5] |

## Synthesis and Purification Workflow

The synthesis of substituted piperidines can be achieved through various routes, including the reduction of corresponding pyridine precursors or the cyclization of linear amine-containing molecules.[1][6] A plausible and common strategy for preparing a compound like 3-(2-Chloroethyl)-1-methylpiperidine involves the modification of a pre-formed piperidine ring.

A logical synthetic pathway starts from 1-methyl-3-piperidineethanol. The hydroxyl group is converted into a better leaving group, typically a tosylate or mesylate, which is then displaced by a chloride ion. A more direct approach, common in laboratory and industrial settings, is the direct chlorination of the alcohol using a chlorinating agent like thionyl chloride ($SOCl_2$).

## Experimental Protocol: Synthesis via Chlorination

This protocol describes a representative method for synthesizing the target compound from 1-methyl-3-piperidineethanol.

Step 1: Reaction Setup

- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser under an inert atmosphere (e.g., nitrogen or argon), dissolve 1-methyl-3-piperidineethanol (1 equivalent) in a suitable anhydrous solvent like dichloromethane or chloroform.

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- Cool the solution in an ice bath to 0 °C.

Step 2: Chlorination

- Slowly add thionyl chloride ($SOCl_2$, ~1.2 equivalents) dropwise to the cooled solution.
    - Causality Insight:The reaction is exothermic and releases HCl gas; slow, cooled addition is crucial to control the reaction rate and prevent side reactions. The excess of $SOCl_2$ ensures complete conversion of the alcohol.

Step 3: Reaction and Quenching

- After the addition is complete, allow the mixture to warm to room temperature and stir for several hours until the reaction is complete (monitored by Thin Layer Chromatography, TLC).
- Carefully quench the reaction by slowly adding a saturated sodium bicarbonate solution until gas evolution ceases. This neutralizes the excess $SOCl_2$ and the generated HCl.

Step 4: Extraction and Isolation

- Transfer the mixture to a separatory funnel and extract the aqueous layer multiple times with dichloromethane.
- Combine the organic layers, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to obtain the crude free base, 3-(2-Chloroethyl)-1-methylpiperidine.

Step 5: Salt Formation and Purification

- Dissolve the crude free base in a minimal amount of a suitable solvent like diethyl ether or ethyl acetate.
- Bubble dry HCl gas through the solution, or add a solution of HCl in isopropanol, until precipitation is complete.
- Collect the resulting white precipitate (the hydrochloride salt) by vacuum filtration.
- Purify the product by recrystallization from a solvent system such as ethanol/ether to yield high-purity 3-(2-Chloroethyl)-1-methylpiperidine hydrochloride.

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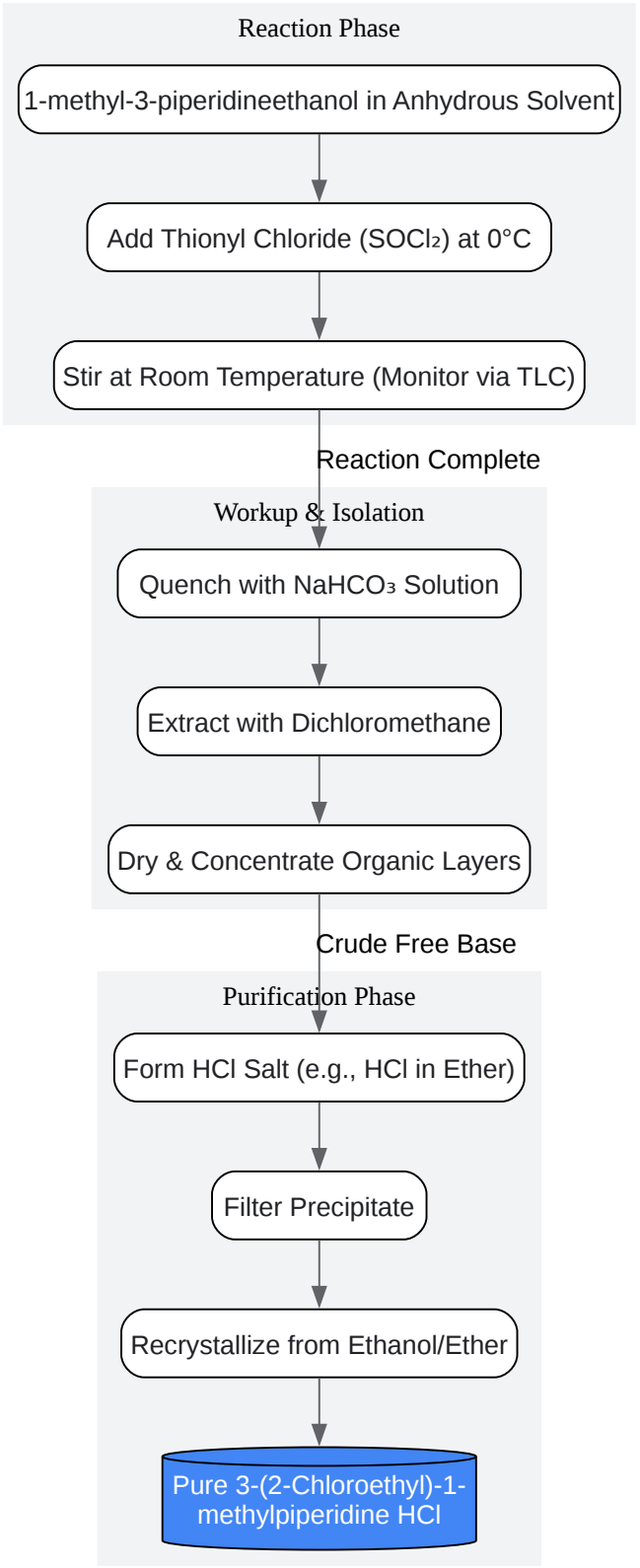
# Synthesis Workflow Diagram

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Caption: A generalized workflow for the synthesis and purification of the target compound.

## Analytical Characterization

To ensure the identity and purity of the synthesized compound, a combination of analytical techniques is employed.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: $^{1}H$ and $^{13}C$ NMR are used to confirm the molecular structure. The spectra would show characteristic peaks for the N-methyl group, the piperidine ring protons, and the chloroethyl side chain.
- Mass Spectrometry (MS): This technique confirms the molecular weight of the compound. The mass spectrum would show a molecular ion peak corresponding to the free base ($C_8H_{16}ClN$) at m/z ≈ 161.67.
- Infrared (IR) Spectroscopy: IR analysis helps identify functional groups. The spectrum would show C-H stretching and bending vibrations and would be compared against the starting alcohol to confirm the absence of the broad O-H stretch.
- Elemental Analysis: Combustion analysis provides the percentage composition of C, H, N, and Cl, which can be compared to the calculated values from the molecular formula to confirm purity.

## Applications in Pharmaceutical and Chemical Synthesis

As a functionalized intermediate, 3-(2-Chloroethyl)-1-methylpiperidine hydrochloride is primarily used as a building block in the synthesis of more complex molecules.[4] Its utility lies in the reactive chloroethyl group, which serves as an electrophile for N-alkylation reactions with various nucleophiles.

This reactivity makes it a key component in the synthesis of:

- Pharmaceuticals: It can be used to introduce the methyl-piperidine moiety into drug candidates, which is a common strategy in the development of antihistamines, antipsychotics, and anti-inflammatory agents.[4][7] For example, related piperidine intermediates are crucial in synthesizing drugs that target the central nervous system.[7]

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- Agrochemicals: The piperidine scaffold is also present in some pesticides and herbicides.[2] [4]
- Research Chemicals: It serves as a precursor for creating novel ligands and probes for studying biological systems.

## Safety, Handling, and Storage

While a specific Safety Data Sheet (SDS) for the 3-isomer is not available, data from closely related isomers like 1-(2-Chloroethyl)piperidine hydrochloride and 2-(2-Chloroethyl)-1-methylpiperidine hydrochloride provide essential safety guidance.[5]

- Hazards: These compounds are generally classified as hazardous. They are often acutely toxic if swallowed, cause severe skin and eye irritation or burns, and may cause respiratory irritation.
- Personal Protective Equipment (PPE): When handling this compound, appropriate PPE is mandatory. This includes a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles or a face shield. All work should be conducted in a well-ventilated fume hood.
- Handling: Avoid inhalation of dust and direct contact with skin and eyes. The hydrochloride salt is typically a stable, crystalline solid, which is easier to handle than the free base.[3]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[5]

## Conclusion

3-(2-Chloroethyl)-1-methylpiperidine hydrochloride is a valuable chemical intermediate with significant potential in organic synthesis and pharmaceutical research. Its molecular weight of 198.14 g/mol and its reactive chloroethyl group make it an effective building block for introducing the N-methylpiperidine scaffold into target molecules. Understanding its synthesis, reactivity, and handling requirements is crucial for its safe and effective use in the laboratory. This guide provides a foundational framework for researchers to leverage the utility of this compound in advancing chemical and biomedical sciences.

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